

Comprehensive Technical Guide: 5-(2-chloroallyl)-2-fluorobenzonitrile

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Compound of Interest

Compound Name: 2-Chloro-3-(3-cyano-4-fluorophenyl)-1-propene

CAS No.: 951888-62-3

Cat. No.: B3314702

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Executive Summary

5-(2-chloroallyl)-2-fluorobenzonitrile is a bifunctional aromatic building block characterized by a highly reactive 2-fluorobenzonitrile core and a 2-chloroallyl side chain. In drug discovery, this molecule serves as a "masked" precursor for 5-acetyl derivatives (via hydrolysis) or as a scaffold for constructing fused heterocyclic systems like benzofurans and indoles through intramolecular cyclization. Its structural motifs are particularly relevant in the synthesis of Potassium-Competitive Acid Blockers (P-CABs), kinase inhibitors, and other bioactive small molecules requiring a 5-substituted 2-fluorophenyl moiety.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8][9]

Nomenclature & Identification[4][5][8]

- Common Name: 5-(2-chloroallyl)-2-fluorobenzonitrile
- IUPAC Name: 5-(2-chloro-2-propen-1-yl)-2-fluorobenzonitrile

- Molecular Formula: C₁₀H₇ClFN[1]
- Molecular Weight: 195.62 g/mol
- SMILES: N#Cc1c(F)ccc(CC(=C)Cl)c1
- Key Structural Features:
 - Nitrile (-CN) at C1: Electron-withdrawing group, directs nucleophilic attack to C2.
 - Fluoro (-F) at C2: Labile leaving group for S_NAr reactions.
 - 2-Chloroallyl group at C5: Versatile handle for cross-coupling, radical cyclization, or hydrolysis to a ketone.

Predicted Physicochemical Properties

Property	Value (Predicted/Experimental)	Note
Physical State	Solid or Viscous Oil	Low melting point solid expected.
Melting Point	45–55 °C	Based on structural analogs.
Boiling Point	~280 °C	At 760 mmHg.
LogP	3.2 ± 0.4	Lipophilic due to halogenation.
Solubility	DMSO, DCM, Ethyl Acetate	Insoluble in water.
pKa	N/A	No ionizable protons in pH 1-14 range.

Synthetic Methodologies

The primary route to 5-(2-chloroallyl)-2-fluorobenzonitrile involves a transition-metal-catalyzed cross-coupling between a 5-halo-2-fluorobenzonitrile precursor and a 2-chloroallyl organometallic reagent.

Protocol A: Palladium-Catalyzed Negishi Coupling

This method offers the highest selectivity and yield, avoiding the isomerization of the double bond.

Reagents:

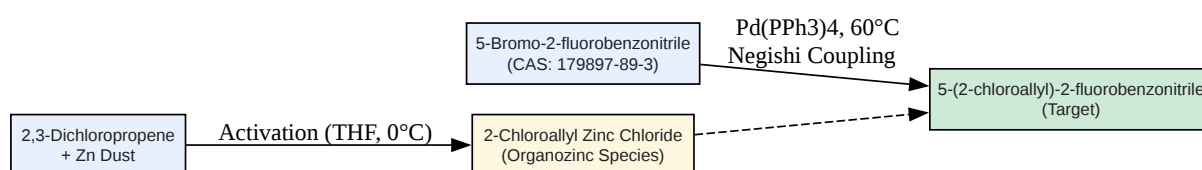
- Substrate: 5-Bromo-2-fluorobenzonitrile [CAS: 179897-89-3][2][3]
- Reagent: 2-Chloroallyl zinc chloride (prepared in situ from 2,3-dichloropropene and Zn dust)
- Catalyst: Pd(PPh₃)₄ or Pd(dppf)Cl₂
- Solvent: THF (anhydrous)

Step-by-Step Workflow:

- Preparation of Organozinc Reagent:
 - Activate Zinc dust (1.5 eq) with 1,2-dibromoethane (5 mol%) and TMSCl (5 mol%) in THF.
 - Add 2,3-dichloropropene (1.2 eq) dropwise at 0°C. Stir at RT for 2 hours to form 2-chloroallyl zinc chloride.
- Coupling Reaction:
 - In a separate flask, dissolve 5-bromo-2-fluorobenzonitrile (1.0 eq) and Pd(PPh₃)₄ (5 mol%) in THF.
 - Transfer the organozinc solution to the substrate flask via cannula under inert atmosphere (N₂/Ar).
 - Heat to 60°C for 4–6 hours. Monitor by TLC/LC-MS.
- Workup:
 - Quench with saturated NH₄Cl solution.
 - Extract with Ethyl Acetate (3x). Wash combined organics with brine.

- Dry over Na_2SO_4 , filter, and concentrate.
- Purification:
 - Flash chromatography (Hexanes/EtOAc gradient). The product typically elutes as a white to off-white solid.

Visualization: Synthetic Pathway



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Caption: Negishi coupling strategy for the synthesis of 5-(2-chloroallyl)-2-fluorobenzonitrile.

Reactivity & Applications in Drug Development[6] [12]

This compound is a "linchpin" intermediate, allowing divergent synthesis into two major classes of derivatives.

Application 1: Synthesis of 5-Acetyl-2-fluorobenzonitrile

The 2-chloroallyl group acts as a masked ketone. Hydrolysis yields the acetyl ($-\text{CH}_2\text{C}(\text{O})\text{CH}_3$) group, a key motif in many P-CABs and kinase inhibitors.

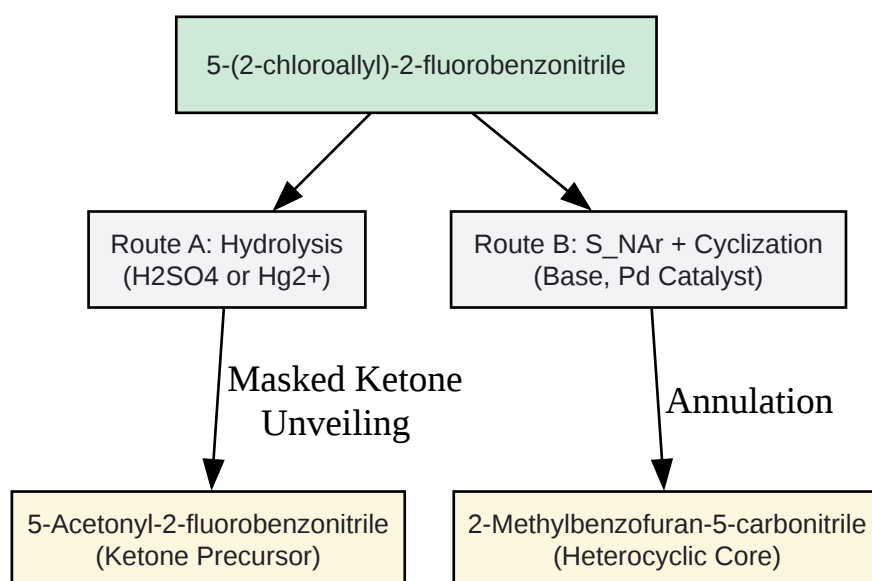
- Mechanism: Vinyl chloride hydrolysis.
- Conditions: Conc. H_2SO_4 (0°C to RT) or $\text{Hg}(\text{OAc})_2$ /Formic acid.
- Product: 5-(2-oxopropyl)-2-fluorobenzonitrile.

Application 2: Heterocyclic Cyclization (Benzofurans/Indoles)

The proximity of the 2-fluoro group and the 5-(2-chloroallyl) tail allows for annulation reactions.

- Benzofuran Synthesis:
 - S_NAr: Displace the 2-F with a hydroxide or alkoxide nucleophile.
 - Cyclization: The resulting phenol attacks the central carbon of the 2-chloroallyl group (via Pd-catalysis or radical mechanisms) to close the ring.
 - Result: 2-methylbenzofuran-5-carbonitrile derivatives.

Visualization: Divergent Reactivity



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Caption: Divergent synthesis pathways: Hydrolysis to ketones vs. Cyclization to benzofurans.

Safety & Handling (MSDS Highlights)

- Hazard Classification:

- Acute Toxicity: Oral/Dermal/Inhalation (Category 4). Benzonitriles can metabolize to release cyanide ions slowly.
- Skin/Eye Irritation: Category 2.
- Sensitization: Potential skin sensitizer due to the reactive allyl chloride moiety.
- Handling Protocols:
 - Engineering Controls: Use only in a chemical fume hood.
 - PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.
 - Storage: Store at 2–8°C under inert gas (Argon). The allyl chloride moiety is prone to hydrolysis or polymerization if exposed to moisture/heat.

References

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